

In-Depth Technical Guide to (E)-2-methyl-1,3,5-hexatriene

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Compound of Interest

Compound Name: 2-Methyl-1,3,5-hexatriene

Cat. No.: B091468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic characterization of (E)-2-methyl-1,3,5-hexatriene. Due to the limited availability of published data on its direct applications in drug development and specific signaling pathways, this document focuses on the foundational chemical and physical characteristics of the molecule.

Chemical Structure and Properties

(E)-2-methyl-1,3,5-hexatriene is a conjugated triene with the chemical formula C_7H_{10} and a molecular weight of 94.15 g/mol.^{[1][2]} The "(E)" designation in its name refers to the stereochemistry of the double bond between carbons 3 and 4, indicating that the substituents are on opposite sides of the double bond. The molecule consists of a six-carbon chain with three double bonds at positions 1, 3, and 5, and a methyl group substituent at position 2.

A summary of its key identifiers and physical properties is presented in Table 1.

Table 1: Chemical Identifiers and Physical Properties of (E)-2-methyl-1,3,5-hexatriene

Property	Value	Reference
CAS Number	41233-72-1	[1]
Molecular Formula	C ₇ H ₁₀	[1][2]
Molecular Weight	94.15 g/mol	[1][2]
Boiling Point	107.8 °C at 760 mmHg	[2]
Density	0.737 g/cm ³	[2]
Vapor Pressure	31.2 mmHg at 25°C	[2]
Flash Point	2.1 °C	[2]

Figure 1: 2D Structure of (E)-2-methyl-1,3,5-hexatriene.

Synthesis

A general method for the preparation of 2-substituted 1,3,5-hexatrienes has been reported, which can be adapted for the synthesis of the title compound. The specific experimental protocol for (E)-2-methyl-1,3,5-hexatriene is outlined below.

Experimental Protocol: Synthesis of (E)-2-methyl-1,3,5-hexatriene

Materials:

- 5-methyl-1,5-hexadien-3-ol
- Phosphorus tribromide (PBr₃)
- Diethyl ether
- N,N-Dimethylbenzylamine
- Benzene-1,4-diol (hydroquinone)
- Toluene

Procedure:

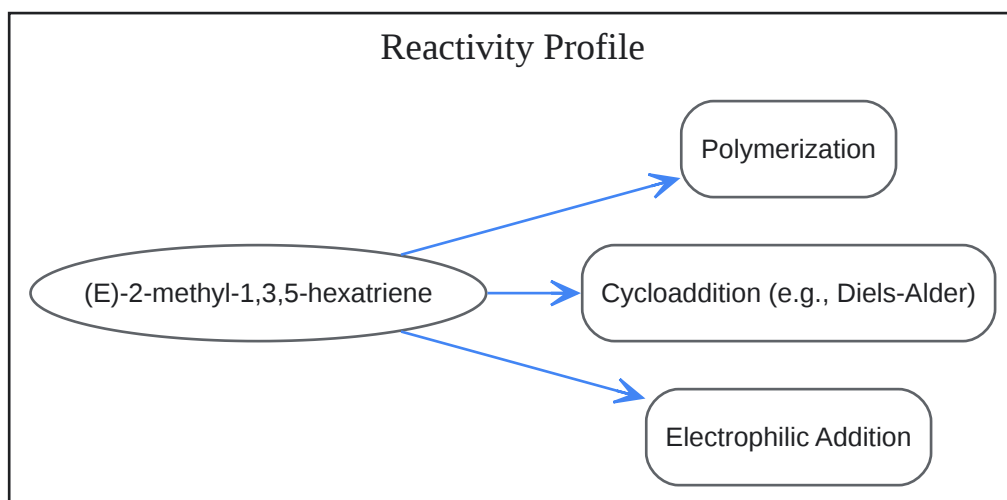
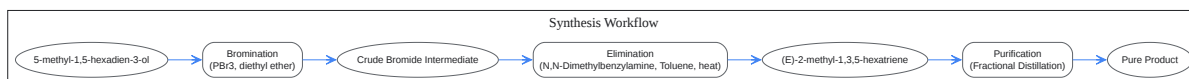
Step 1: Bromination of 5-methyl-1,5-hexadien-3-ol

- A solution of 5-methyl-1,5-hexadien-3-ol in diethyl ether is cooled in an ice bath.
- Phosphorus tribromide is added dropwise to the cooled solution with stirring over a period of 15 hours.
- The reaction mixture is then carefully quenched with water and the organic layer is separated.
- The aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with saturated sodium bicarbonate solution and brine, then dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure to yield the crude bromide.

Step 2: Elimination to form (E)-2-methyl-1,3,5-hexatriene

- The crude bromide is dissolved in toluene.
- N,N-Dimethylbenzylamine and a catalytic amount of benzene-1,4-diol are added to the solution.
- The mixture is heated at reflux.
- The progress of the reaction is monitored by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, the reaction mixture is cooled to room temperature and washed with dilute hydrochloric acid, water, and brine.
- The organic layer is dried over anhydrous magnesium sulfate and the solvent is removed by distillation.

- The resulting crude product is purified by fractional distillation under reduced pressure to afford pure (E)-2-methyl-1,3,5-hexatriene.[2]



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References

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- 2. 2-Methyl-1,3,5-hexatriene | lookchem [lookchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to (E)-2-methyl-1,3,5-hexatriene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091468#e-2-methyl-1-3-5-hexatriene-structure\]](https://www.benchchem.com/product/b091468#e-2-methyl-1-3-5-hexatriene-structure)

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